

# An In-depth Technical Guide to the Physicochemical Properties of Diflufenican-d3

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## Compound of Interest

Compound Name: *Diflufenican-d3*

Cat. No.: *B562990*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **Diflufenican-d3**, a deuterated isotopologue of the herbicide Diflufenican. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and related fields who require detailed information on this compound.

## Core Physicochemical Properties

**Diflufenican-d3** is a synthetic compound where three hydrogen atoms on the trifluoromethylphenoxy moiety of Diflufenican have been replaced by deuterium. This isotopic labeling is often utilized in metabolic studies, pharmacokinetic research, and as an internal standard in analytical chemistry. While sharing a similar core structure with its non-deuterated counterpart, the presence of deuterium can subtly influence its physicochemical characteristics.

## Table 1: Physicochemical Data of Diflufenican-d3 and Diflufenican

Property	Diflufenican-d3	Diflufenican (for comparison)
Molecular Formula	C <sub>19</sub> H <sub>8</sub> D <sub>3</sub> F <sub>5</sub> N <sub>2</sub> O <sub>2</sub> [1]	C <sub>19</sub> H <sub>11</sub> F <sub>5</sub> N <sub>2</sub> O <sub>2</sub> [2][3][4]
Molecular Weight	397.31 g/mol [1]	394.29 g/mol
CAS Number	1185009-29-3	83164-33-4
Appearance	White to Off-White Solid	White Powder
Melting Point	161-162 °C	160 °C
Water Solubility	Data not available	<0.05 mg/L
pKa	Data not available	Data not available
Log Kow (Octanol/Water Partition Coefficient)	Data not available	4.2

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Diflufenican-d3** are not readily available in published literature. However, standardized methods, such as those provided by the Organisation for Economic Co-operation and Development (OECD), offer a framework for their determination.

### Melting Point Determination (Based on OECD Guideline 102)

The melting point of **Diflufenican-d3** can be determined using the capillary method with a calibrated melting point apparatus.

- Principle: A small, uniform sample of the substance is heated at a controlled rate in a capillary tube. The temperatures at which the substance begins to melt and is completely molten are recorded as the melting range.
- Apparatus:

- Melting point apparatus with a temperature range up to at least 200 °C, equipped with a heating block and a means of observing the sample.
- Capillary tubes (closed at one end).
- Calibrated thermometer or temperature sensor.
- Procedure:
  - A small amount of finely powdered **Diflufenican-d3** is introduced into a capillary tube to a height of 2-3 mm.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a rapid rate to a temperature approximately 10 °C below the expected melting point.
  - The heating rate is then reduced to 1-2 °C per minute.
  - The temperature at which the first signs of melting are observed and the temperature at which the last solid particle disappears are recorded to define the melting range.

## Water Solubility Determination (Based on OECD Guideline 105)

The flask method is suitable for substances with low water solubility, such as Diflufenican.

- Principle: A supersaturated solution of the substance in water is prepared and allowed to equilibrate at a constant temperature. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.
- Apparatus:
  - Constant temperature water bath or shaker.
  - Glass flasks with stoppers.
  - Centrifuge or filtration apparatus.

- Analytical instrument for quantification (e.g., HPLC-UV or LC-MS).
- Procedure:
  - An excess amount of **Diflufenican-d3** is added to a flask containing purified water.
  - The flask is sealed and agitated in a constant temperature bath (e.g., 20 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
  - The solution is then centrifuged or filtered to remove undissolved solid.
  - The concentration of **Diflufenican-d3** in the clear aqueous phase is determined using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV).

## pKa Determination (Based on OECD Guideline 112)

The acid dissociation constant (pKa) can be determined by potentiometric titration or spectrophotometric methods.

- Principle: The pKa is the pH at which the concentrations of the acidic and basic forms of a substance are equal. This can be determined by measuring the pH of a solution of the substance as it is titrated with a strong acid or base, or by measuring the change in its UV-Vis spectrum as a function of pH.
- Apparatus:
  - pH meter with a calibrated electrode.
  - Automatic titrator or burette.
  - UV-Vis spectrophotometer.
  - Constant temperature cell.
- Procedure (Potentiometric Titration):

- A known concentration of **Diflufenican-d3** is dissolved in a suitable solvent (e.g., a water/methanol mixture for poorly soluble compounds).
- The solution is titrated with a standardized solution of a strong acid or base.
- The pH of the solution is monitored throughout the titration.
- The pKa is determined from the inflection point of the resulting titration curve.

## Mode of Action: Inhibition of Carotenoid Biosynthesis

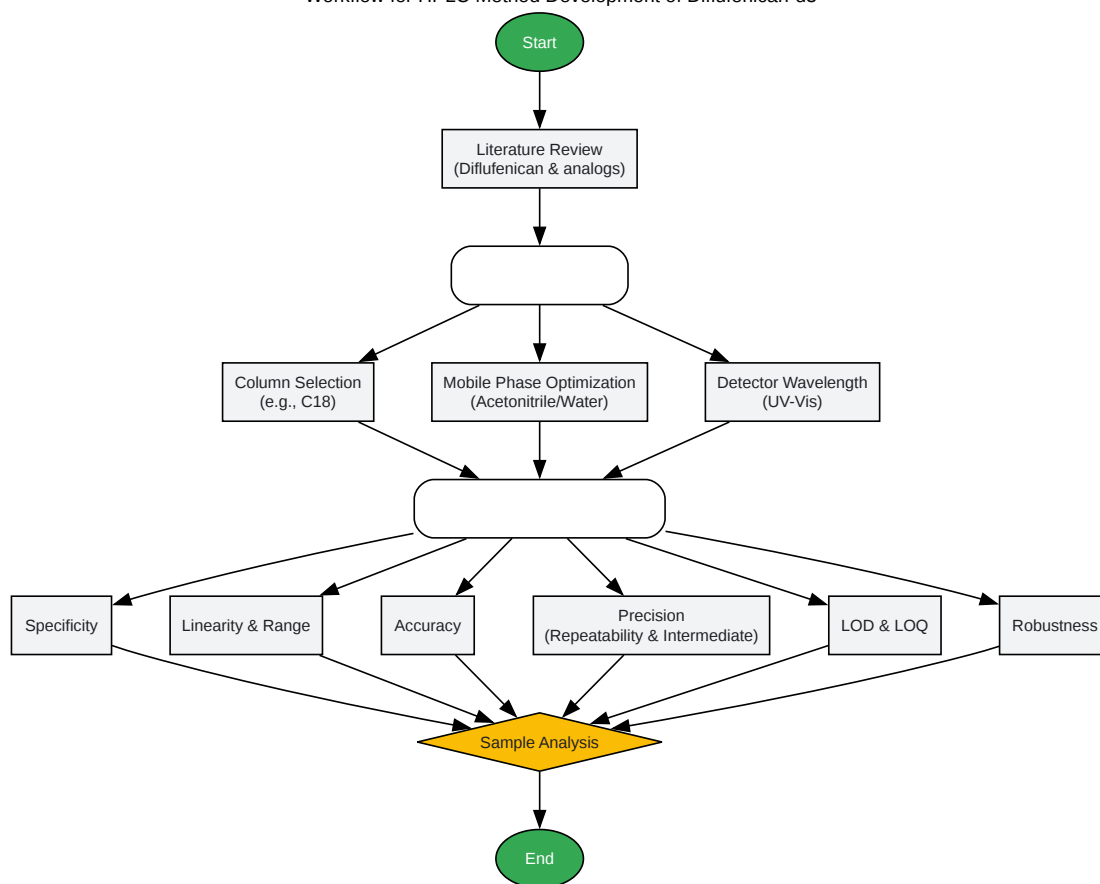
Diflufenican is a selective herbicide that acts by inhibiting the biosynthesis of carotenoids in susceptible plants. Its primary target is the enzyme phytoene desaturase (PDS). The inhibition of this enzyme leads to the accumulation of phytoene and the depletion of downstream carotenoids. Carotenoids play a crucial role in protecting chlorophyll from photo-oxidation. In their absence, chlorophyll is rapidly degraded by sunlight, leading to the characteristic bleaching or whitening of the plant tissues.

Caption: Diagram illustrating the inhibitory effect of Diflufenican on the carotenoid biosynthesis pathway.

## Experimental Workflow for Analytical Method Development

The development of a robust analytical method is crucial for the quantification of **Diflufenican-d3** in various matrices. A typical workflow for developing an HPLC-based method is outlined below.

Workflow for HPLC Method Development of Diflufenican-d3

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